

# Safety, handling, and toxicology information for 2-Bromo-4-nitrobenzonitrile

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## Compound of Interest

Compound Name: 2-Bromo-4-nitrobenzonitrile

Cat. No.: B1358633

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An In-depth Technical Guide to the Safety, Handling, and Toxicology of **2-Bromo-4-nitrobenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and toxicological information for **2-Bromo-4-nitrobenzonitrile**, a chemical compound utilized in various research and development applications. The following sections detail its properties, hazards, and the necessary precautions for its safe use.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Bromo-4-nitrobenzonitrile** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>3</sub> BrN <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	227.02 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	34662-35-6	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Solid	[info not found]
Boiling Point	363.301°C at 760 mmHg	
Flash Point	173.519°C	
Density	1.812 g/cm <sup>3</sup>	
LogP	2.75218	
Purity	95%	<a href="#">[2]</a>

## Toxicological Information

The toxicological profile of **2-Bromo-4-nitrobenzonitrile** indicates that it is a hazardous substance. The primary hazards are summarized below.

## Hazard Identification

**2-Bromo-4-nitrobenzonitrile** is associated with the following GHS hazard statements:

- H302: Harmful if swallowed.[\[4\]](#)
- H312: Harmful in contact with skin.[\[4\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H332: Harmful if inhaled.[\[4\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

## Summary of Toxicological Effects

Effect	Description	Reference
Acute Oral Toxicity	Harmful if swallowed.	[4]
Acute Dermal Toxicity	Harmful in contact with skin.	[4]
Acute Inhalation Toxicity	Harmful if inhaled.	[4]
Skin Corrosion/Irritation	Causes skin irritation.	[1]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	[1]

No information was available regarding chronic toxicity, carcinogenicity, mutagenicity, or reproductive toxicity.

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **2-Bromo-4-nitrobenzonitrile**.

### Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2][6][7]
- Avoid contact with skin and eyes.[8]
- Wash hands and any exposed skin thoroughly after handling.[6][7][9]
- Do not eat, drink, or smoke when using this product.[9][10]
- Wear appropriate personal protective equipment (PPE).[6][7][9]

### Storage

- Store in a tightly closed container.[6][7][9]
- Store in a cool, dry, and well-ventilated place.[10][11]
- Store locked up.[6][9][10]
- Recommended storage temperature is at room temperature or between 10°C - 25°C.[2][3]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases. [10]

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2-Bromo-4-nitrobenzonitrile** were not available in the searched literature. The hazard classifications are based on data from suppliers and databases, which typically do not publish full study reports. For conducting toxicological studies, standardized OECD guidelines for the testing of chemicals should be followed.

## First Aid Measures

In case of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Get medical attention as soon as possible.	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[12]</a>
Skin Contact	Immediately wash the contaminated skin with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[12]</a>
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[12]</a>
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.	<a href="#">[9]</a> <a href="#">[13]</a>

## Personal Protective Equipment (PPE)

The following PPE is recommended when handling **2-Bromo-4-nitrobenzonitrile** to minimize exposure.

Protection Type	Specification	Rationale	Reference
Eye and Face Protection	Chemical safety goggles or a face shield (compliant with EU Standard EN166 or OSHA 29 CFR 1910.133).	To prevent eye contact which can cause serious irritation.	[7][9][14]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or other protective clothing to prevent skin exposure.	To avoid direct skin contact which can lead to irritation.	[7][9][14]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) when engineering controls are insufficient or during spill cleanup.	To prevent inhalation of dust, which may cause respiratory tract irritation.	[7][9][14]

## Disposal Considerations

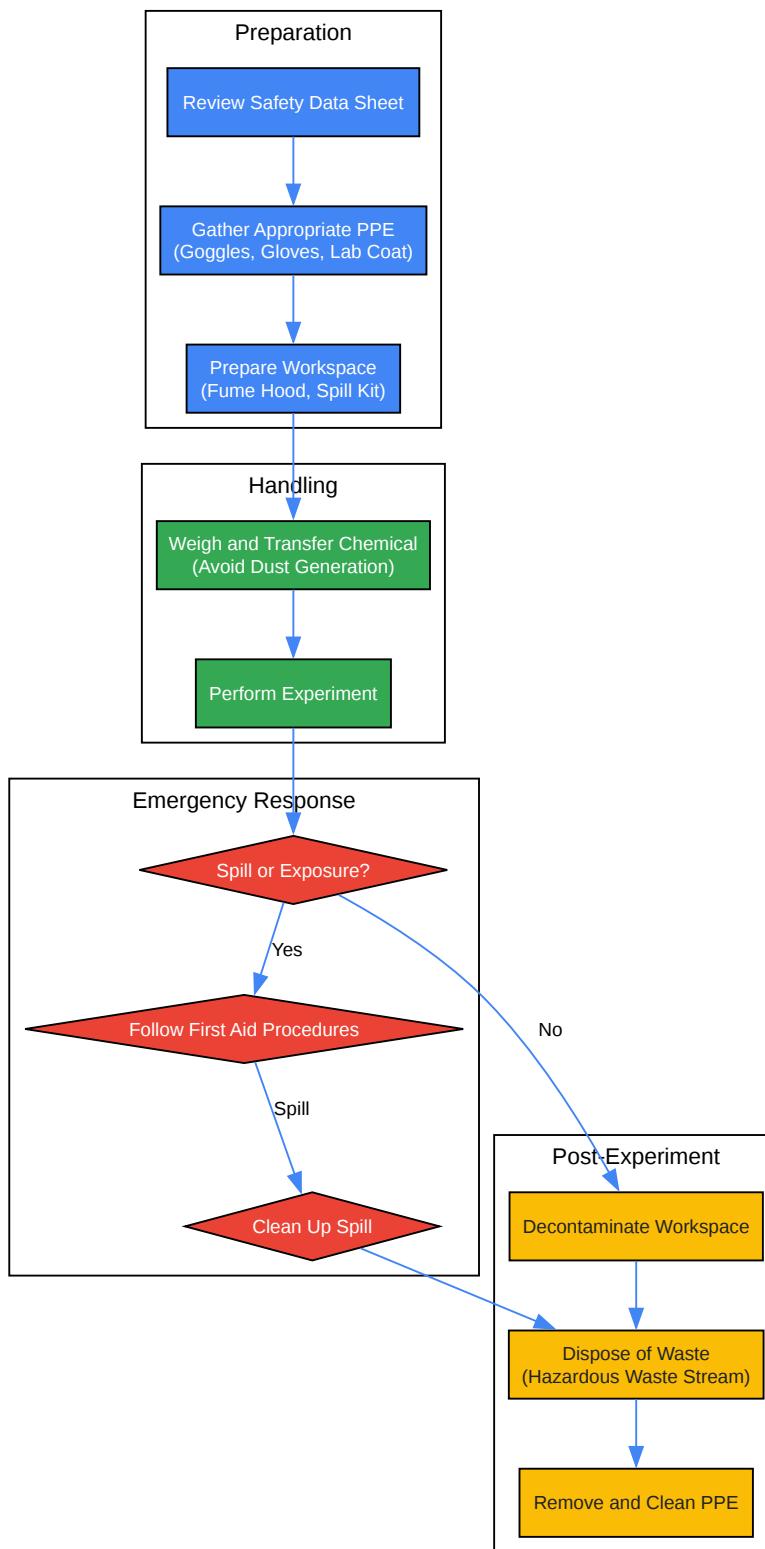
Dispose of **2-Bromo-4-nitrobenzonitrile** and its container in accordance with local, regional, and national regulations. Waste should be handled as hazardous. It is recommended to use a licensed professional waste disposal service.[8][15]

## Visualizations

### Safe Handling Workflow

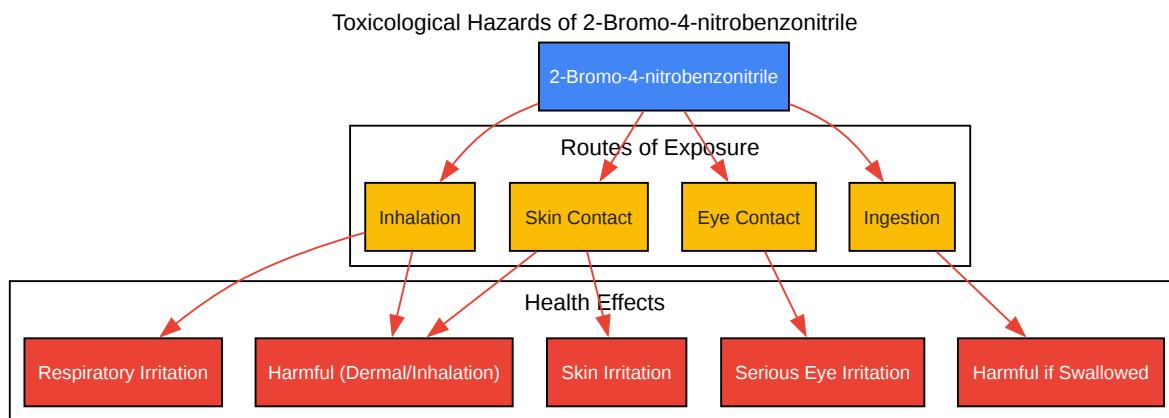
The following diagram illustrates the recommended workflow for safely handling **2-Bromo-4-nitrobenzonitrile** in a laboratory setting.

## Safe Handling Workflow for 2-Bromo-4-nitrobenzonitrile

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of 2-Bromo-4-nitrobenzonitrile.**

## Toxicological Hazards

This diagram outlines the principal toxicological hazards associated with **2-Bromo-4-nitrobenzonitrile** exposure.



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Caption: Key toxicological hazards of **2-Bromo-4-nitrobenzonitrile**.

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